

Personal protective equipment for handling ROR|At modulator 4

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Compound of Interest

Compound Name: ROR|At modulator 4

Cat. No.: B12421136

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Executive Safety & Operational Guide: Handling ROR

t Modulator 4 t Modulator 4)

Part 1: Executive Safety Summary

The Core Directive: Treat ROR

t Modulator 4 as a High Potency Active Pharmaceutical Ingredient (HPAPI). While specific Safety Data Sheets (SDS) for research-grade "Modulator 4" (CAS 2188177-73-1) often list generic hazards, the biological mechanism—inhibition of the nuclear receptor ROR

t to suppress Th17 differentiation—implies systemic potency at nanomolar concentrations.

Critical Hazard Profile:

- **Biological Potency:** Modulates immune system development; potential for thymic interaction.
- **Reproductive Toxicity:** Nuclear receptor modulators are presumed reproductive hazards until proven otherwise.

- Skin Absorption Vector: Commonly solubilized in DMSO, which acts as a carrier solvent, rapidly transporting the compound through standard nitrile gloves and skin barriers.

Part 2: Hazard Characterization & PPE Specification

The "Why" Behind the Protocol

You are not just protecting against a chemical burn; you are preventing the systemic absorption of a bioactive gene-transcription modulator. ROR

t inhibitors function by altering the conformation of the ligand-binding domain (LBD), displacing co-activators.[1][2] Because this mechanism is evolutionarily conserved, your PPE must prevent any biological uptake.

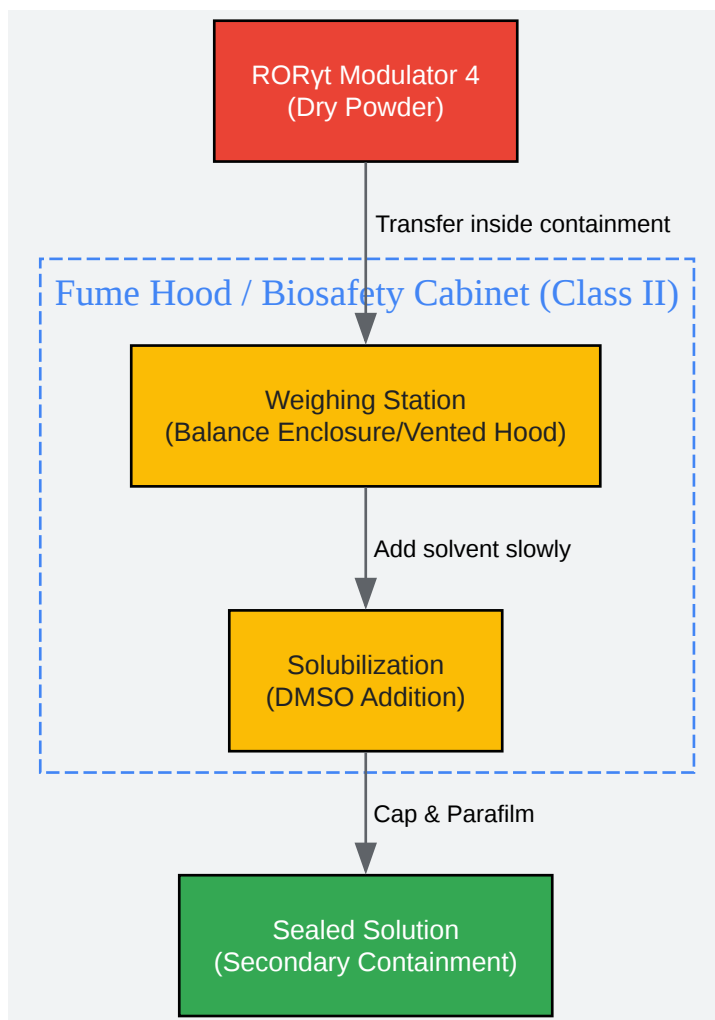
PPE Specification Matrix

Protection Zone	Component	Specification (Minimum Requirement)	Scientific Rationale
Respiratory	P100 / N95	NIOSH-approved P100 HEPA respirator (if outside hood) or N95 (if inside hood).	Prevents inhalation of dry powder aerosols during weighing/transfer.
Dermal (Hands)	Double Gloving	Inner: Nitrile (4 mil, accelerator-free). Outer: Extended Cuff Nitrile (5-8 mil). Spill Response: Silver Shield/Laminate.	DMSO Permeability: Standard nitrile degrades in DMSO. Double gloving creates a sacrificial outer layer. Immediate change required upon splash.[3]
Ocular	Safety Goggles	ANSI Z87.1 Chemical Splash Goggles.	Prevent mucosal absorption via the tear ducts (lacrimon punctum).
Body	Lab Coat + Apron	Tyvek® or chemically resistant disposable gown (closed front).	Cotton lab coats absorb liquids and hold them against the skin. Impervious materials are required for HPAPIs.

Part 3: Operational Workflow (The "How")

Engineering Controls & Containment

Do not rely solely on PPE. The primary barrier is the Engineering Control.



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Figure 1: Containment workflow ensuring the compound remains isolated from the open lab environment during its most hazardous phase (powder handling).

Protocol: Safe Solubilization (Powder to Liquid)

Objective: Convert 5mg of ROR

t Modulator 4 into a 10mM DMSO stock solution without exposure.

- Preparation:
 - Don full PPE (Double nitrile, gown, goggles).

- Place a chemically resistant tray inside the fume hood. Line it with an absorbent pad (plastic side down).
- Bring the vial of ROR

t Modulator 4 and the DMSO bottle into the hood.
- Weighing (Static Control):
 - Use an anti-static gun on the vial before opening. Dry powders of organic molecules are prone to static fly-away.
 - Critical Step: Do not use a spatula if possible. Tap gently to transfer powder into a pre-weighed vessel.
- Solvation:
 - Add DMSO dropwise down the side of the vial.
 - Caution: The reaction is not exothermic, but DMSO has a low surface tension. Avoid vigorous pipetting which creates aerosols.
 - Vortexing must be done inside the hood with the cap tightly sealed and Parafilm.
- Decontamination:
 - Wipe the exterior of the stock vial with a methanol-dampened wipe before removing it from the hood.
 - Dispose of the wipe in the solid hazardous waste stream.

Part 4: Emergency & Disposal Logistics

Spill Response (DMSO Solution)

If a spill occurs involving the solubilized compound:

- Evacuate the immediate area (3-meter radius).

- Don Silver Shield/Laminate gloves (Nitrile is insufficient for prolonged contact with DMSO puddles).
- Absorb with vermiculite or specific organic spill pads.
- Clean the surface twice:
 - Pass 1: 10% Bleach (oxidizes biological actives).
 - Pass 2: 70% Ethanol (removes residue).

Waste Disposal

- Solid Waste: All vials, tips, and gloves contacting ROR

t Modulator 4 must be disposed of as Cytotoxic/Biohazardous Chemical Waste (often Yellow Bin/Red Bag depending on facility).
- Destruction: Incineration is the only validated method for complete destruction of the heterocyclic core structure.

References

- Yamamoto, S., et al. (2018). Heterocyclic compounds with an ROR(γ)t modulating activity.[4] World Intellectual Property Organization, Patent WO2018030550A1. Retrieved from
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